

Inarigivir Ammonium and Mitochondrial Function: A Technical Support Resource

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Compound of Interest

Compound Name: *Inarigivir ammonium*

Cat. No.: *B8198286*

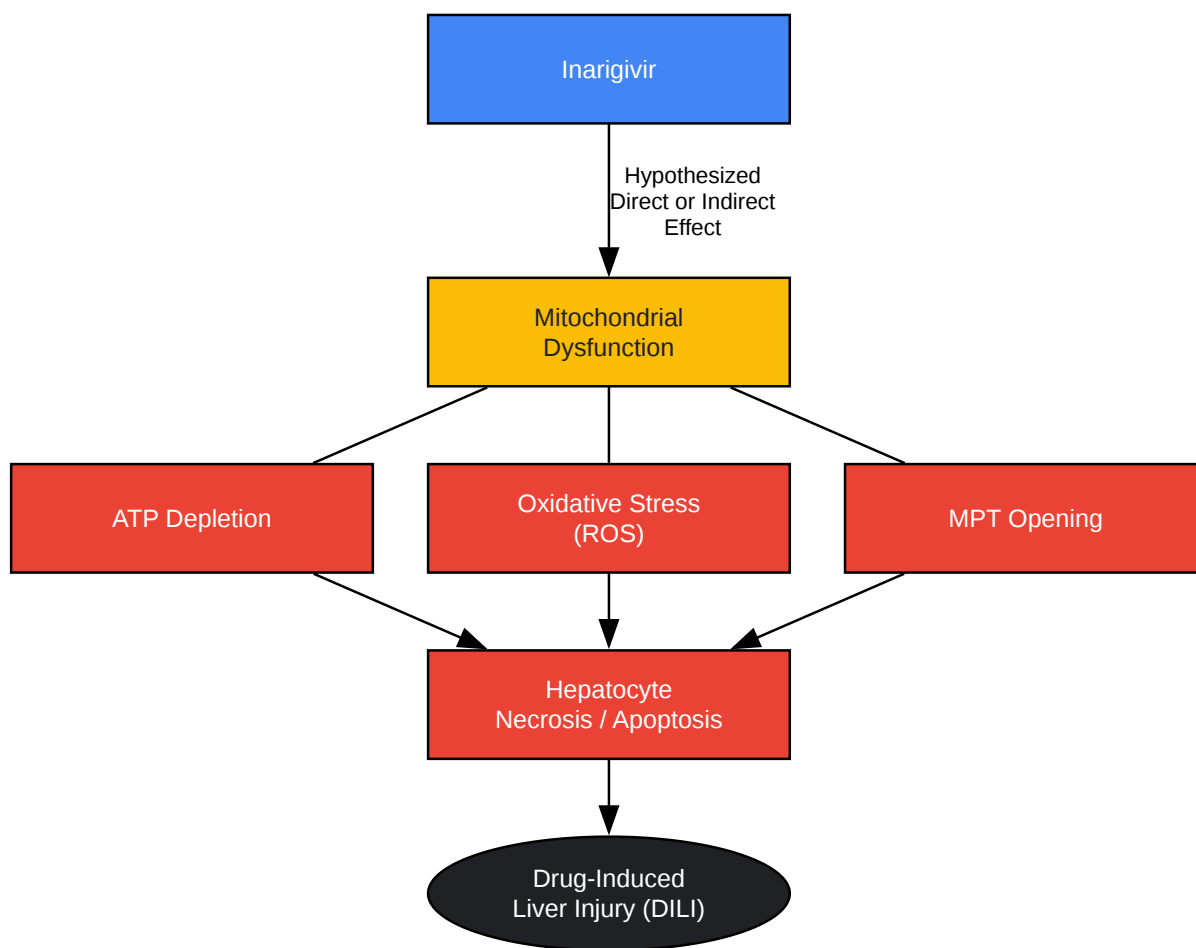
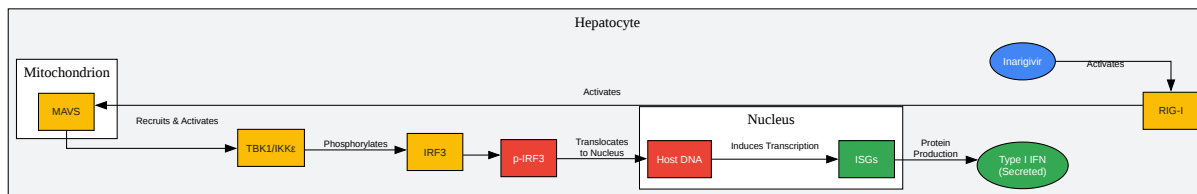
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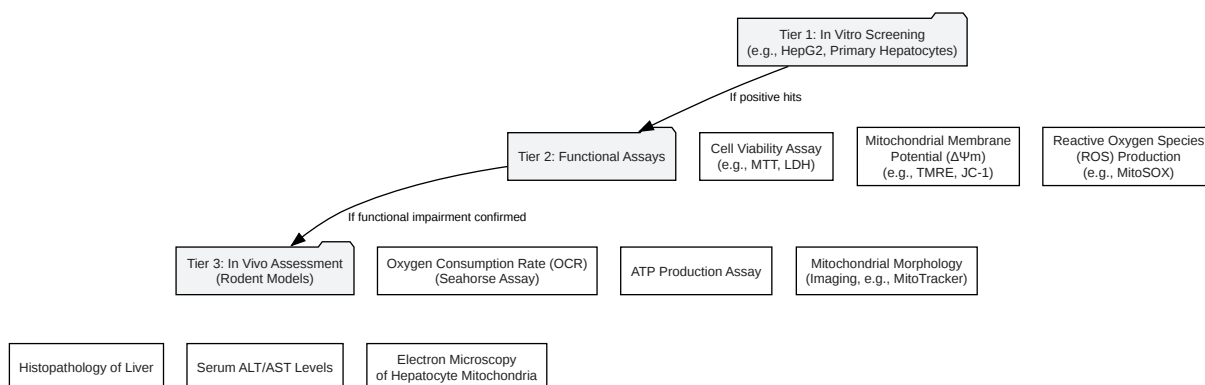
This technical support center provides researchers, scientists, and drug development professionals with information regarding **inarigivir ammonium**, with a specific focus on its known mechanism, clinical outcomes, and the potential, though not clinically established, impact on mitochondrial function. The content is structured to address common questions and concerns that may arise during experimental design and data interpretation.

Frequently Asked Questions (FAQs)

Q1: What is the established mechanism of action for inarigivir?

Inarigivir is a small molecule agonist of the Retinoic Acid-Inducible Gene I (RIG-I) receptor.^{[1][2]} Its primary mechanism involves the activation of the innate immune system to combat viral infections, particularly Hepatitis B Virus (HBV).^[1] Upon binding to RIG-I, inarigivir triggers a signaling cascade through the Mitochondrial Antiviral Signaling (MAVS) protein, leading to the production of type I interferons and other pro-inflammatory cytokines that contribute to an antiviral state.^{[2][3]} Some studies also suggest inarigivir may have a direct antiviral effect by interfering with HBV RNA packaging.





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References

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- 3. Mitochondria and antiviral innate immunity - PMC [pmc.ncbi.nlm.nih.gov]
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